

# Quantitative Solubility and Chemical Data

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## Compound Focus: Tofimilast

CAS No.: 185954-27-2

Cat. No.: S545531

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The table below summarizes key physicochemical and solubility data for roflumilast, essential for experimental preparation.

Property	Value / Specification
Molecular Weight	403.21 g/mol [1]
CAS Number	162401-32-3 [2] [1]
Chemical Formula	C <sub>17</sub> H <sub>14</sub> Cl <sub>2</sub> F <sub>2</sub> N <sub>2</sub> O <sub>3</sub> [2] [1]
Solubility in DMSO	≥ 50 mg/mL (124.0 mM) [2]
Solubility in Ethanol	Up to 10 mM [1]
Purity	≥ 98% - 99.98% [2] [1]

Stock solutions are typically prepared in DMSO at concentrations such as 10 mM or 50 mg/mL and are stable for up to two years when stored at -80°C or one year at -20°C [2].

## Experimental Protocols from Recent Research

The following protocols, adapted from recent peer-reviewed studies, demonstrate the application of roflumilast in biological models.

## In Vitro Protocol: Neuronal Protection in Oxygen-Glucose Deprivation/Reoxygenation (OGD/R)

This model simulates ischemic stroke conditions *in vitro* [3].

- **Cell Line:** Mouse hippocampal neuronal cells (HT-22) [3].
- **Roflumilast Treatment:** Prepare roflumilast in DMSO and dilute in cell culture medium to working concentrations (e.g., 0.1  $\mu\text{M}$ , 0.3  $\mu\text{M}$ , 1  $\mu\text{M}$ ). Apply during the reoxygenation phase [3].
- **OGD/R Insult:** Place cells in a deoxygenated, glucose-free medium within a hypoxic chamber (e.g., 94%  $\text{N}_2$ , 1%  $\text{O}_2$ , 5%  $\text{CO}_2$ ) for a set period (e.g., 6 hours). Replace medium with standard culture medium and transfer to normoxic conditions (e.g., 5%  $\text{CO}_2$ ) for reoxygenation (e.g., 24 hours) [3].
- **Assessment of Outcomes:**
  - **Cell Viability:** Use Cell Counting Kit-8 (CCK-8) after reoxygenation [3].
  - **Cellular Apoptosis:** Analyze via flow cytometry (e.g., Annexin V-FITC/PI staining) [3].
  - **Oxidative Stress:** Measure intracellular ROS levels using a fluorescent probe (e.g., DCFH-DA) [3].
  - **Protein Expression:** Evaluate pathway proteins (e.g., p-AKT, p-GSK3 $\beta$ ) by western blotting [3].

## In Vivo Protocol: Ameliorating Depression-like Phenotypes

This protocol assesses roflumilast effects in a chronic restraint stress model of depression in rats [4] [5].

- **Animals:** Adult male Wistar rats (e.g., 150-200 g) [4] [5].
- **Dosing Solution:** Dissolve roflumilast in distilled water for oral administration. Doses of 3 mg/kg/day via oral gavage have been used effectively [4] [5].
- **Experimental Groups:**
  - **Control:** Standard conditions, no stress.
  - **Positive Control:** Standard conditions, receives roflumilast.
  - **Depressed Model:** Chronic restraint stress (e.g., 4 hours/day in restraint tubes).
  - **Treated Group:** Chronic restraint stress + roflumilast treatment.
- **Treatment Duration:** Administer roflumilast for the final 4 weeks of a 6-week stress period [4] [5].
- **Behavioral and Biochemical Analysis:**
  - **Behavioral Tests:** Forced Swim Test (FST) and Open Field Test (OFT) to assess depression-like behavior and locomotor activity [4] [5].

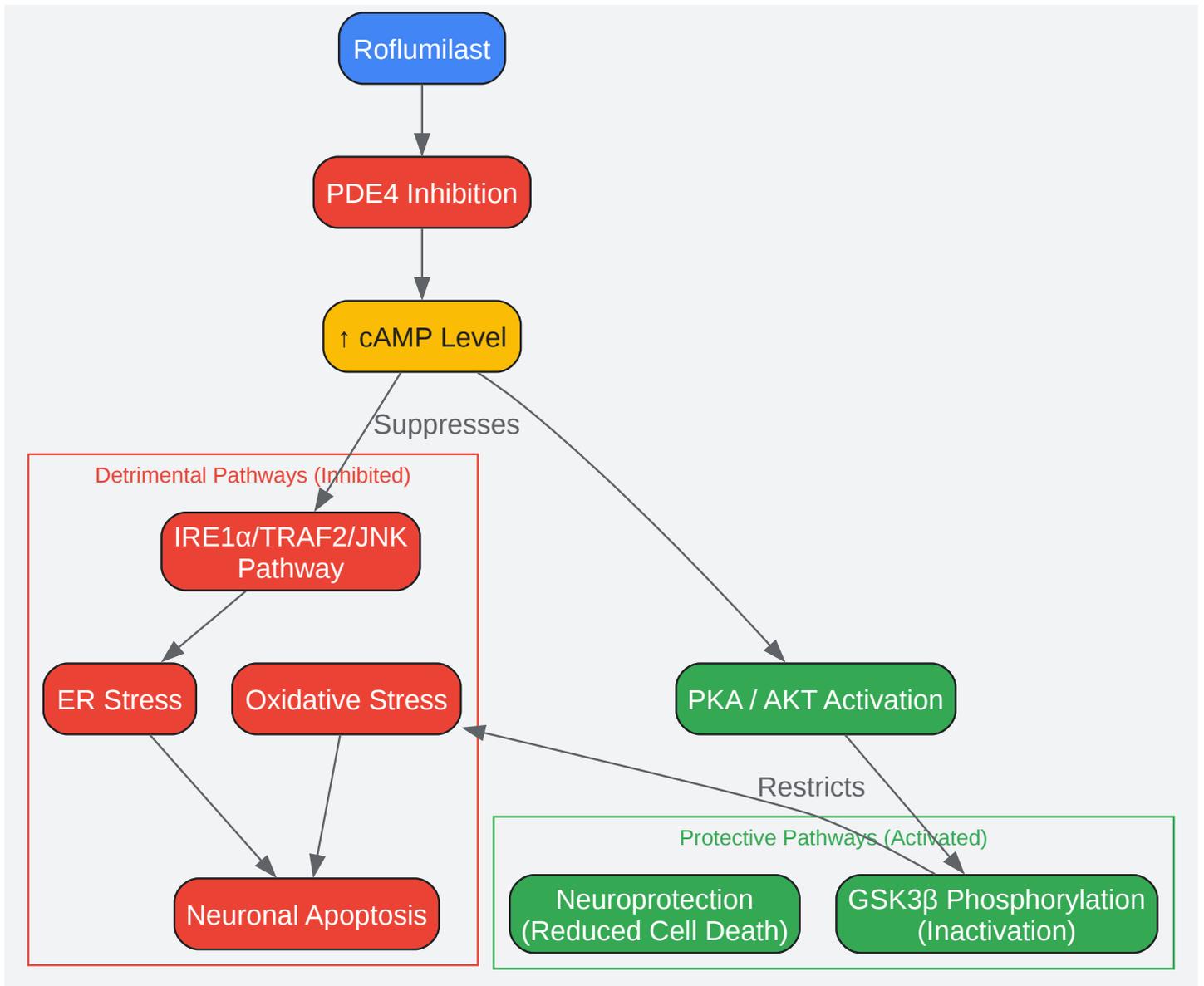
- **Tissue Analysis:** Analyze hippocampal tissues for biomarkers like BDNF, PKA, CREB, IL-6, and oxidative stress markers (SOD, MDA) post-euthanasia [4] [5].

## Signaling Pathways and Experimental Workflow

The diagrams below illustrate key mechanistic pathways and experimental designs from the cited research.

### Roflumilast Neuroprotective Signaling in Cerebral Ischemia

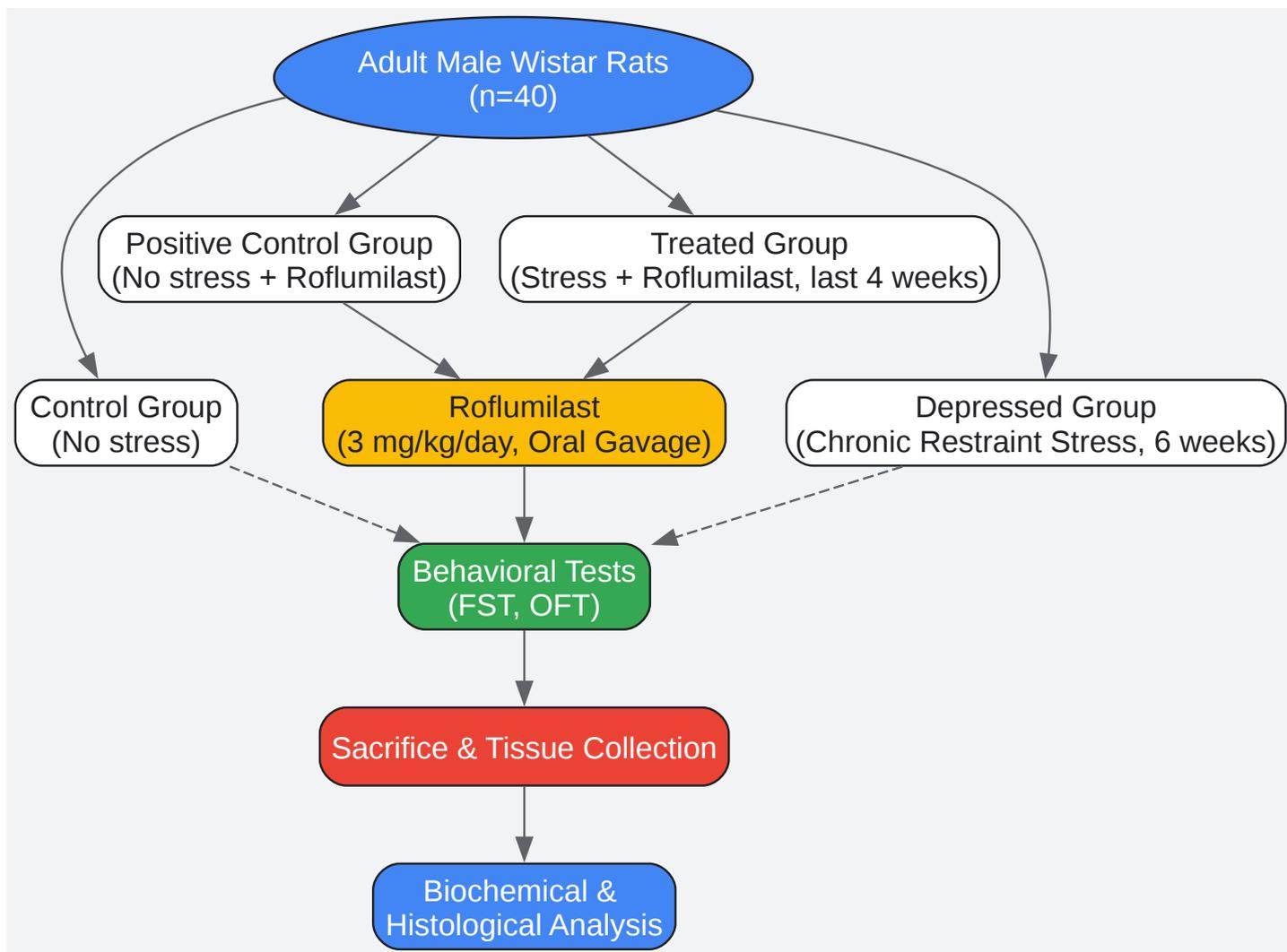
This diagram outlines the mechanism by which roflumilast protects neurons from ischemia/reperfusion injury, as revealed in the referenced study [3].



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## In Vivo Workflow for Depression Study

This flowchart summarizes the experimental design of the chronic restraint stress study investigating roflumilast's antidepressant potential [4] [5].



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## Key Considerations for Researchers

- **Vehicle Control:** Always include a vehicle control group (equivalent concentration of DMSO) in *in vitro* experiments to account for any solvent effects on cells.
- **Dose Translation:** Exercise caution when translating doses from animal studies to potential human equivalents. The 3 mg/kg dose used in rodent studies [4] [5] is for research purposes and does not directly inform human dosing.
- **Solution Stability:** For reproducible results, use freshly prepared stock solutions or aliquots stored at recommended temperatures to avoid freeze-thaw cycles and potential compound degradation.

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## References

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